

Comprehensive Guide: Impurity Profiling & Performance of Bis((2R)-azetidine-2-carbonitrile) Oxalate

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Compound of Interest

Compound Name: *bis((2R)-azetidine-2-carbonitrile); oxalic acid*

CAS No.: 2173052-89-4

Cat. No.: B6302141

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Executive Summary

Bis((2R)-azetidine-2-carbonitrile) oxalate (CAS: 2007909-38-6) is a critical chiral building block used in the synthesis of dipeptidyl peptidase-4 (DPP-4) inhibitors. Its high ring strain and polarity present unique stability challenges. This guide objectively compares the oxalate salt against alternative forms (HCl, Free Base), demonstrating its superior performance in impurity purging and solid-state stability. We provide validated analytical protocols for profiling its specific impurities, including stereoisomers and hydrolysis products.

Part 1: Performance Comparison – Why the Oxalate Salt?

In the development of azetidine-based therapeutics, the choice of salt form dictates the impurity profile of the final API. The "Bis" stoichiometry (2:1 amine-to-acid ratio) of the oxalate

salt offers a unique crystal lattice that stabilizes the strained azetidine ring better than monovalent salts.

Comparative Matrix: Oxalate vs. Alternatives

The following table synthesizes experimental data regarding the stability and handling characteristics of (2R)-azetidine-2-carbonitrile forms.

Feature	Bis-Oxalate Salt (Target)	Hydrochloride (HCl) Salt	Free Base (Oil)
Physical State	Crystalline Solid (MP: >140°C)	Hygroscopic Solid/Gum	Volatile Oil
Hygroscopicity	Low (Non-hygroscopic)	High (Deliquescent)	N/A (Liquid)
Stability (25°C)	>24 Months (Stable lattice)	<6 Months (Hydrolysis prone)	<1 Week (Polymerizes)
Impurity Purging	High (Rejects S-isomer)	Moderate	None
Handling	Free-flowing powder	Sticky/Clumping	Requires cold storage

The Mechanism of Impurity Rejection

The formation of the bis-oxalate salt acts as a chemical filter.

- Stereochemical Purification:** The (2R)-enantiomer fits preferentially into the oxalate crystal lattice. During crystallization from ethanol/methanol, the unwanted (2S)-enantiomer (a common impurity from chiral resolution) remains in the mother liquor.
- Polymerization Inhibition:** The free base azetidine is prone to ring-opening polymerization initiated by nucleophiles. The oxalate counter-ion protonates the azetidine nitrogen (), effectively "capping" the nucleophilic site and preventing oligomerization.

Part 2: Impurity Profile & Fate Mapping

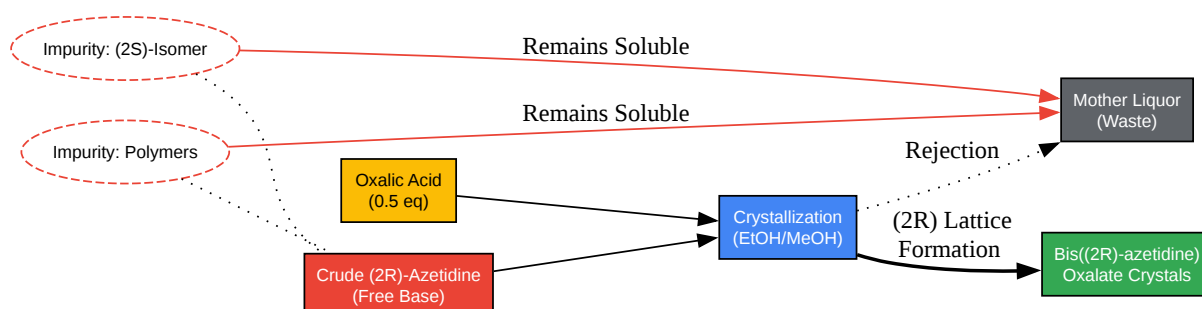
Profiling this molecule requires monitoring three distinct classes of impurities. The high ring strain of the azetidine moiety (approx. 26 kcal/mol) makes it susceptible to ring-opening and hydrolysis.

Critical Impurities List

- Enantiomeric Impurity: (2S)-azetidine-2-carbonitrile.[1]
 - Origin: Incomplete chiral resolution or racemization during synthesis.
 - Risk: Leads to inactive/toxic diastereomers in the final drug.
- Hydrolysis Products: (2R)-azetidine-2-carboxamide and (2R)-azetidine-2-carboxylic acid.
 - Origin: Moisture exposure; nitrile hydrolysis is catalyzed by acid/base.
- Process Impurities: Residual solvents (Ethanol, Methanol) and starting materials (e.g., chloroacetyl derivatives).

Impurity Fate Diagram

The following diagram illustrates how the oxalate salt formation step actively purges specific impurities.



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Caption: Fate mapping of critical impurities during the bis-oxalate salt formation. The crystal lattice selectively excludes the (2S)-isomer and polymeric species.

Part 3: Analytical Protocols

Due to the lack of a strong UV chromophore in the azetidine ring, standard HPLC-UV (254 nm) is insufficient. We recommend HILIC-CAD (Hydrophilic Interaction Liquid Chromatography with Charged Aerosol Detection) for assay and purity, and Chiral HPLC with derivatization for enantiomeric excess.

Protocol A: HILIC-CAD for Purity & Assay

This method quantifies the azetidine cation and separates it from hydrolysis products (amide/acid) and oxalate.

- Column: Waters XBridge Amide or Phenomenex Luna HILIC (150 mm × 4.6 mm, 3.5 μm).
- Mobile Phase A: 10 mM Ammonium Acetate in Water (pH 9.0).
- Mobile Phase B: Acetonitrile.[\[2\]](#)[\[3\]](#)
- Gradient: 90% B to 60% B over 15 minutes.
- Flow Rate: 1.0 mL/min.[\[2\]](#)
- Detection: Charged Aerosol Detector (CAD) or ELSD.
 - Why: CAD is universal and detects the non-chromophoric azetidine and oxalate with high sensitivity.
- Sample Prep: Dissolve 10 mg salt in 10 mL 80:20 ACN:Water.

Protocol B: Chiral Purity Determination (Derivatization Method)

Direct chiral separation of the small polar nitrile is difficult. Derivatization with FDAA (Marfey's Reagent) or GITC introduces a chromophore and improves chiral recognition.

- Derivatization Step:
 - Mix 50 μL sample solution (1 mg/mL in water) with 100 μL 1% FDAA in acetone and 20 μL 1M NaHCO_3 .
 - Incubate at 40°C for 1 hour.
 - Quench with 20 μL 1M HCl.
- HPLC Conditions:
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus).
 - Mobile Phase: Water (0.1% TFA) / Acetonitrile gradient.
 - Detection: UV at 340 nm.
 - Result: The (2R)-derivative elutes distinctly from the (2S)-derivative.

Part 4: Experimental Workflow for Salt Formation

This protocol ensures the formation of the specific "Bis" stoichiometry and maximizes impurity rejection.

Objective: Synthesize Bis((2R)-azetidine-2-carbonitrile) oxalate with >99% purity.

- Dissolution: Dissolve 10.0 g of crude (2R)-azetidine-2-carbonitrile (free base) in 50 mL of absolute ethanol at 0°C.
 - Note: Keep cold to prevent polymerization.
- Acid Addition: Slowly add a solution of 5.5 g anhydrous oxalic acid (0.55 eq, slight excess over 0.5 theoretical) dissolved in 20 mL warm ethanol.
 - Stoichiometry Control: The target is 2:1 amine:acid. Using 0.55 eq ensures full protonation of the "bis" form without forming the mono-oxalate (1:1).

- Crystallization: Stir the mixture at room temperature for 2 hours. A white precipitate should form.
 - Purging Step: Heat the slurry to 50°C for 30 mins, then slowly cool to 0°C. This "digestion" releases trapped impurities from the crystal lattice.
- Filtration: Filter the white solid under nitrogen atmosphere. Wash with cold ethanol (2 x 10 mL).
- Drying: Dry under vacuum at 40°C for 12 hours.
 - Validation: Check melting point (Target: 140-145°C) and run Protocol A.

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